

Proper Disposal of Nopinone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Nopinone

Cat. No.: B1589484

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **nopinone**, a combustible liquid that requires careful management. Adherence to these procedures will help your institution remain compliant with safety regulations and build a culture of safety.

Safety and Disposal Data Summary

The following table summarizes key safety and disposal information for **nopinone**, compiled from safety data sheets (SDS). This data is critical for a quick assessment of risks and the necessary precautions.

Parameter	Value	Source(s)
Chemical Name	(1R)-(+)-Nopinone	
CAS Number	38651-65-9	[1]
Molecular Formula	C ₉ H ₁₄ O	[1]
Physical Form	Liquid	
Flash Point	75 °C (167 °F) - closed cup	[2]
Hazard Statements	H227: Combustible liquid. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3]
Storage	Store in a well-ventilated place. Keep container tightly closed. Keep cool. Store locked up. Recommended storage temperature: 2-8°C.	[3]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves, protective clothing, and a multi-purpose combination respirator cartridge (US) or N95 dust mask.	[2][3]
Primary Disposal Method	Burn in a chemical incinerator equipped with an afterburner and scrubber.	[3]
Spill Containment	Absorb with an inert, liquid-binding material (e.g., sand, diatomite, universal binder).	

Disposal Protocols

The recommended procedure for the disposal of **nopinone** is through incineration by a licensed professional waste disposal service.[3] It is crucial to adhere to local, state, and federal regulations governing hazardous waste disposal.

Protocol 1: Routine Disposal of **Nopinone** Waste

This protocol is for the routine disposal of unused, contaminated, or waste **nopinone** and associated materials.

- Segregation: Collect waste **nopinone** and any contaminated materials (e.g., pipette tips, gloves, absorbent pads) separately from other laboratory waste streams.[4]
- Containerization:
 - Liquid Waste: Collect liquid **nopinone** waste in a designated, leak-proof, and clearly labeled container.[4] The container should be compatible with **nopinone**.
 - Solid Waste: Place contaminated solid materials into a designated hazardous waste container.[4]
- Labeling: Clearly label the waste container with "Hazardous Waste" and "**Nopinone**".[4] Include the accumulation start date.
- Storage: Store the sealed waste container in a designated satellite accumulation area.[5] The area should be well-ventilated and away from sources of ignition.[3] Use secondary containment to prevent spills.
- Disposal: Arrange for a licensed hazardous waste disposal service to collect the waste for incineration.[3]

Protocol 2: Management of **Nopinone** Spills

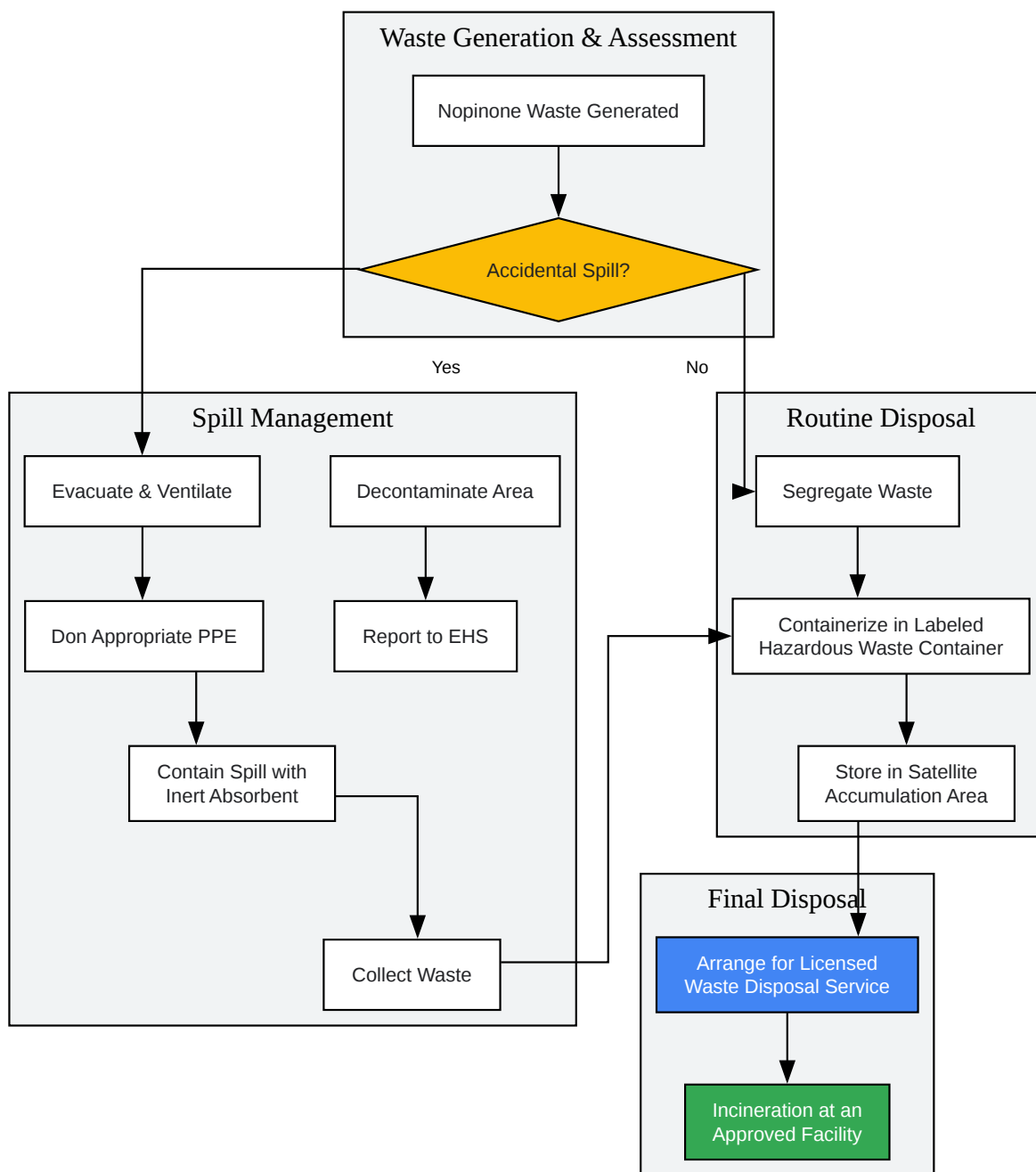
In the event of a **nopinone** spill, immediate and appropriate action is necessary to mitigate risks.

- Evacuation and Ventilation: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[3]

- Control Ignition Sources: Remove all sources of heat, sparks, and open flames from the area.[3]
- Personal Protective Equipment (PPE): Before addressing the spill, don the appropriate PPE, including safety goggles, chemical-resistant gloves, a lab coat, and respiratory protection if necessary.[3]
- Containment:
 - For liquid spills, cover and contain the spill with an inert, non-combustible absorbent material such as sand, diatomite, or a universal binder.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated hazardous waste container.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water. Collect all cleaning materials as hazardous waste.
- Reporting: Report the spill to the laboratory supervisor and the institution's Environmental Health & Safety (EHS) department.

Nopinone Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **nopinone** waste in a laboratory setting.



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Caption: Logical workflow for the proper disposal of **nopinone** waste.

By adhering to these detailed procedures, laboratory professionals can effectively manage **nopinone** waste, ensuring a safe working environment and minimizing environmental impact. Always consult your institution's specific safety protocols and the most current Safety Data Sheet (SDS) for the chemical.

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